

Analytical methods for the quantification of 7-Methyl-3-nitroquinolin-4-ol

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Compound of Interest

Compound Name: 7-Methyl-3-nitroquinolin-4-ol

Cat. No.: B1648053

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Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. [7-Methyl-3-nitroquinolin-4-ol|Supplier](#) [[benchchem.com](https://www.benchchem.com)]
- 3. [PubChemLite - 7-methyl-3-nitroquinolin-4-ol \(C10H8N2O3\)](#) [pubchemlite.lcsb.uni.lu]
- 4. lcms.cz [lcms.cz]
- 5. database.ich.org [database.ich.org]
- To cite this document: BenchChem. [Analytical methods for the quantification of 7-Methyl-3-nitroquinolin-4-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1648053/docs#analytical-methods-for-the-quantification-of-7-methyl-3-nitroquinolin-4-ol>]

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